

ML315 Application Notes and Protocols for Cellular Assays

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Compound of Interest

Compound Name: ML 315

Cat. No.: B1193236

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Introduction

ML315 is a potent and selective dual inhibitor of cdc2-like kinases (Clk) and dual-specificity tyrosine-regulated kinases (Dyrk).[1][2] This small molecule has emerged as a valuable chemical probe for investigating the cellular functions of these kinase families, which are implicated in various physiological and pathological processes, including mRNA splicing, cell cycle regulation, neuronal development, and oncogenesis.[1][3] ML315's cell permeability makes it well-suited for use in a variety of cellular assays to elucidate the downstream effects of Clk and Dyrk inhibition.[1][2] This document provides detailed application notes and protocols for the use of ML315 in cellular assays, with a focus on determining optimal concentrations and assessing cellular responses.

Data Presentation: Quantitative Summary of ML315 Activity

The following table summarizes the key quantitative data for ML315 based on biochemical kinase assays. Cellular potency (e.g., EC50 for cell viability) will be cell-type dependent and needs to be determined empirically using the protocols provided below.

| Target Kinase | IC50 (nM) | Reference |
|---------------|-----------|-----------|
| Clk1 | 68 | [2] |
| Clk4 | 68 | [2] |
| Clk2 | 231 | [2] |
| Dyrk1A | 282 | [2] |
| Dyrk1B | 1156 | [2] |

Note: The provided IC50 values are from in vitro kinase assays and represent the concentration of ML315 required to inhibit the kinase activity by 50%. The optimal concentration for cellular assays will likely be higher and should be determined experimentally for each cell line and assay type.

Mandatory Visualizations

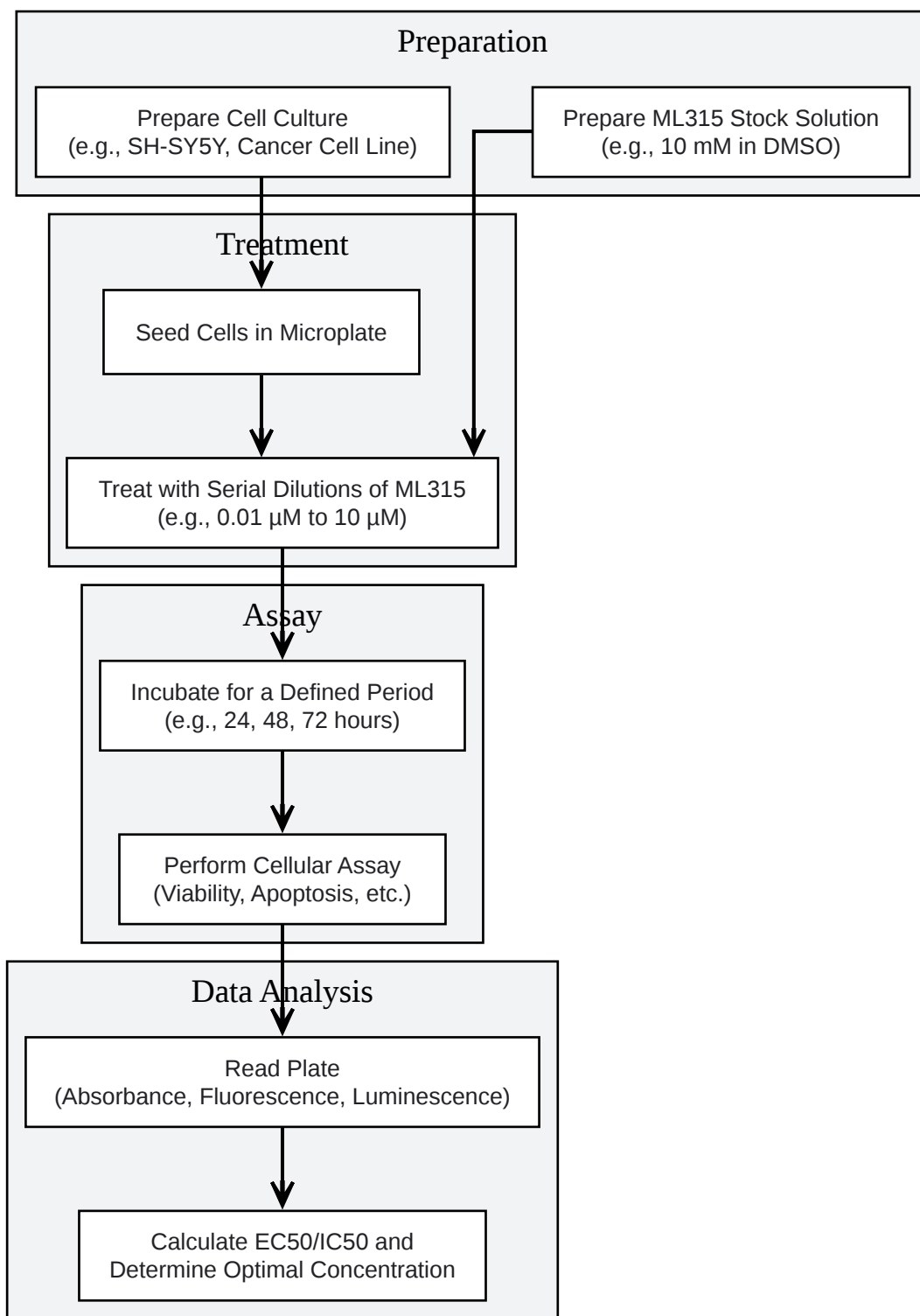
Signaling Pathway of ML315 Action



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Caption: Inhibition of Clk/Dyrk kinases by ML315 disrupts the phosphorylation of SR proteins, leading to altered pre-mRNA splicing and impacting various cellular processes.

Experimental Workflow for Determining Optimal ML315 Concentration



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References

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- To cite this document: BenchChem. [ML315 Application Notes and Protocols for Cellular Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193236#ml315-optimal-concentration-for-cellular-assays]

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